Synthesis of 2-(2,2-dimethylmorpholino)ethanol from 2,2-dimethylmorpholine

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Compound of Interest

Compound Name:	*2-(2,2-Dimethylmorpholino)ethanol*
CAS No.:	*83497-79-4*
Cat. No.:	*B3387504*

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Application Note: Synthesis of 2-(2,2-Dimethylmorpholin-4-yl)ethanol

Abstract & Introduction

This application note details the synthesis of 2-(2,2-dimethylmorpholin-4-yl)ethanol (Target) from 2,2-dimethylmorpholine. This tertiary amine alcohol is a critical intermediate in the synthesis of PROTAC linkers, solubility-enhancing side chains for kinase inhibitors, and various CNS-active agents.

While the parent morpholine is chemically symmetric, the 2,2-dimethyl substitution pattern introduces asymmetry and slight steric bulk. However, as the methyl groups are distal to the nitrogen center (adjacent to oxygen), the nucleophilicity of the nitrogen remains comparable to unsubstituted morpholine.

This guide presents two distinct protocols:

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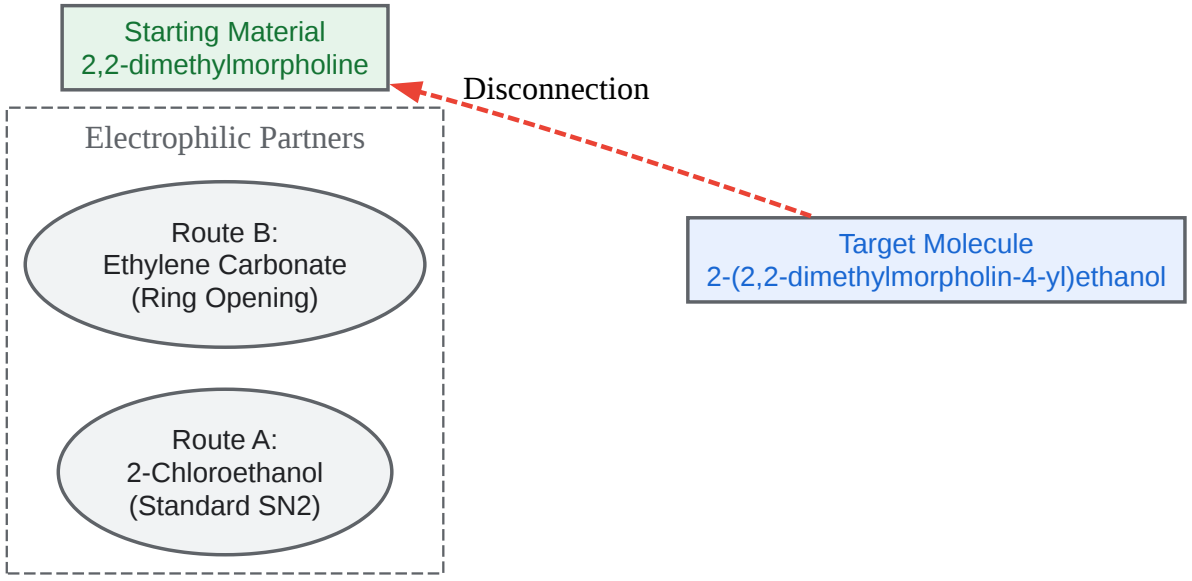
- Method A (Standard Laboratory Scale): Alkylation using 2-chloroethanol. Best for gram-scale synthesis where equipment availability is standard.
- Method B (Green/Process Scale): Ring-opening of ethylene carbonate. Best for larger scales (>100g) to avoid genotoxic alkyl halides.

Retrosynthetic Analysis & Strategy

The formation of the N-C bond can be achieved via nucleophilic attack of the secondary amine on an electrophilic ethyl source.



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Caption: Retrosynthetic disconnection showing the two primary electrophilic partners.

Method A: Alkylation with 2-Chloroethanol (Lab Scale)

Rationale: This method utilizes standard

chemistry. It is robust, requires no specialized pressure vessels, and uses reagents available in every synthetic lab. Critical Safety Note: 2-Chloroethanol is extremely toxic (LD50 dermal ~70

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mg/kg). It is readily absorbed through skin and can be fatal. Double-gloving and fume hood use are mandatory.

Materials

Reagent	MW (g/mol)	Equiv.[1]	Density (g/mL)	Role
2,2-Dimethylmorpholine	115.17	1.0	~0.92	Nucleophile
2-Chloroethanol	80.51	1.2	1.20	Electrophile
Potassium Carbonate ( )	138.21	2.0	Solid	Base
Potassium Iodide (KI)	166.00	0.1	Solid	Catalyst (Finkelstein)
Acetonitrile (MeCN)	41.05	N/A	0.786	Solvent

Protocol

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a reflux condenser. Flush with Nitrogen ( ).
- Solvent & Base: Charge the flask with Acetonitrile (10 volumes relative to amine) and (2.0 equiv).
- Catalyst: Add KI (0.1 equiv). Note: KI converts the chloro-species to the more reactive iodo-species in situ, significantly accelerating the reaction.
- Addition: Add 2,2-dimethylmorpholine (1.0 equiv) via syringe. Stir for 5 minutes at Room Temperature (RT).
- Electrophile: Add 2-Chloroethanol (1.2 equiv) dropwise over 10 minutes.

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- Reaction: Heat the mixture to reflux (80-82°C) for 12–16 hours.
  - IPC (In-Process Control): Monitor by TLC (System: 10% MeOH in DCM). Stain with Ninhydrin (SM stains red/pink) or Iodine. The product is tertiary and stains less intensely/differently.
- Workup:
  - Cool to RT. Filter off the inorganic salts (

    /KCl) through a celite pad.
  - Rinse the pad with cold MeCN.
  - Concentrate the filtrate under reduced pressure to yield a viscous oil.
- Purification:
  - Dissolve the residue in DCM (dichloromethane). Wash with saturated

    (aq) to remove unreacted chloroethanol.
  - Wash with Brine.[1] Dry over

    .[1]
  - Optional: If high purity is required, distill under high vacuum (Kugelrohr) or perform column chromatography (DCM:MeOH 95:5).

Method B: Ethylene Carbonate Ring Opening (Green/Scale-Up)

Rationale: This method avoids halogenated alkylating agents.[2] It is atom-economical (releases

only if decarboxylation occurs, but here it retains the oxygen). Actually, the reaction with amines typically yields the carbamate at low temp or the hydroxyethyl amine with loss of

at high temp. Mechanism: Nucleophilic attack on the alkylene carbon with subsequent

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decarboxylation is the driving force at elevated temperatures (

).

Materials

Reagent	MW	Equiv.	Role
2,2-Dimethylmorpholine	115.17	1.0	Nucleophile
Ethylene Carbonate	88.06	1.1	Electrophile
TEAB (Tetraethylammonium bromide)	210.16	0.05	Catalyst
Toluene or Xylene	-	N/A	Solvent (Optional)

Protocol

- Setup: Use a pressure tube or a standard RBF with a high-efficiency reflux condenser.
- Mixing: Combine 2,2-dimethylmorpholine (1.0 equiv), Ethylene Carbonate (1.1 equiv), and TEAB (0.05 equiv).
  - Note: This reaction can often be run "neat" (solvent-free) if the reagents are miscible at reaction temperature. If not, use minimal Toluene.
- Reaction: Heat the mixture to 140–150°C.
  - evolution will be observed. Ensure the system is vented to a bubbler to monitor gas evolution.
  - Stir for 6–8 hours until gas evolution ceases.
- Workup:
  - Cool the mixture.
  - If run neat, the crude oil can often be distilled directly.

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- If purification is needed: Dilute with water, extract into Ethyl Acetate, dry, and concentrate. [1]

Experimental Workflow & Decision Logic

The following diagram illustrates the decision process and workflow for synthesizing the target molecule.

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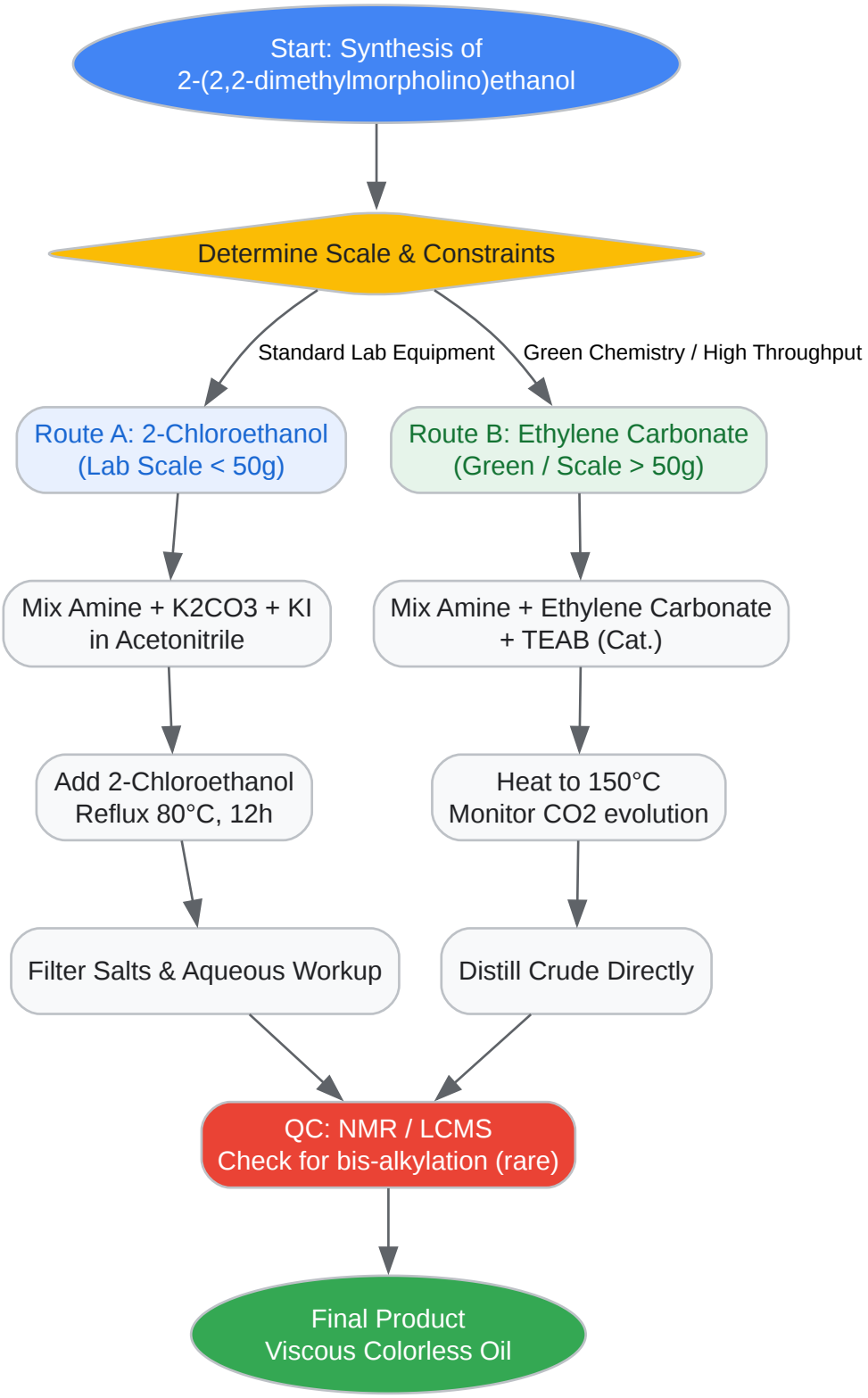

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Caption: Decision tree for selecting the optimal synthesis route based on scale and safety constraints.

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Analytical Data (Expected)

- Appearance: Clear, colorless to pale yellow viscous oil.
- 1H NMR (400 MHz, CDCl3):
  - 3.65 (t, 2H,

    -OH), 3.5-3.6 (m, 2H, morpholine ring O-

    ), 2.55 (t, 2H, N-

    ), 2.3-2.5 (m, 4H, ring N-

    ), 1.25 (s, 6H,

).
  - Note: The singlet at 1.25 ppm is the diagnostic peak for the gem-dimethyl group.
- Mass Spectrometry (ESI+): Calculated for

  [M+H]+: 160.13. Found: 160.1.

Troubleshooting & Expert Tips

- Reaction Stalls (Route A): If the reaction is slow, ensure your

  is anhydrous and finely ground. The addition of NaI or KI (Finkelstein condition) is critical for converting the poor leaving group (Cl) to a good one (I).
- Purification Issues: The product is a polar amine. If using silica gel chromatography, pre-treat the column with 1% Triethylamine (TEA) to prevent streaking/tailing.
- Hygroscopicity: The product is likely hygroscopic. Store under Nitrogen or Argon in a desiccator.
- Steric Considerations: The 2,2-dimethyl group is adjacent to the Oxygen. The Nitrogen (position 4) is relatively unhindered. Therefore, reaction times should be comparable to unsubstituted morpholine.

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